

Application Notes and Protocols for 2,3,3,3-Tetrafluoropropanoic Acid

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Compound of Interest

Compound Name: **2,3,3,3-tetrafluoropropanoic Acid**

Cat. No.: **B1351136**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety procedures, handling protocols, and relevant data for working with **2,3,3,3-tetrafluoropropanoic acid**. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a safe laboratory environment.

Hazard Identification and Safety Summary

2,3,3,3-Tetrafluoropropanoic acid (CAS No: 359-49-9) is a fluorinated carboxylic acid that requires careful handling due to its hazardous properties.[\[1\]](#) Based on available data, the primary hazards are associated with its corrosive and irritant nature.[\[2\]](#)

GHS Hazard Classification:

- Eye Irritation: Category 2A (Causes serious eye irritation)[\[3\]](#)
- Corrosive: May cause burns[\[2\]](#)
- Irritant: May cause skin and respiratory tract irritation[\[2\]](#)

Signal Word: Warning[\[3\]](#)

Hazard Statements:

- H319: Causes serious eye irritation[\[3\]](#)

Precautionary Statements:

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Toxicological and Physical Data

While comprehensive toxicological data for **2,3,3,3-tetrafluoropropanoic acid** is not readily available, its classification as a short-chain perfluorocarboxylic acid (PFCAs) suggests that it should be handled with caution. Short-chain PFCAs are known for their environmental persistence and potential for biological effects.[4][5] Studies on analogous short-chain PFCAs have indicated potential for cytotoxicity and induction of oxidative stress.[6]

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	C ₃ H ₂ F ₄ O ₂	[1][3]
Molecular Weight	146.04 g/mol	[3]
Appearance	Solid	[3]
Melting Point	28.2 °C	[2]
Boiling Point	120 °C	[2]
Density	1.538 g/cm ³	[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,3,3,3-tetrafluoropropanoic acid**.

PPE	Specification
Eye Protection	Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for any signs of degradation before use and change them immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, is required. Ensure that clothing covers all exposed skin.
Footwear	Closed-toe shoes must be worn in the laboratory.

Safe Handling and Storage Protocols

4.1 Engineering Controls:

- Fume Hood: All work with **2,3,3,3-tetrafluoropropanoic acid**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.
- Ventilation: Ensure adequate general laboratory ventilation.
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.

4.2 Handling Procedures:

- Preparation: Designate a specific area within the fume hood for handling the compound. Assemble all necessary equipment (e.g., spatula, weigh paper, glassware) within the fume hood before starting work.
- Weighing: To avoid generating dust, handle the solid carefully. Use a tared, sealed container for weighing if possible.

- **Solution Preparation:** When preparing solutions, slowly add the acid to the solvent to dissipate any heat that may be generated.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment that came into contact with the chemical using an appropriate cleaning agent. Wash hands thoroughly with soap and water.

4.3 Storage:

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong bases and oxidizing agents.
- The storage class for this chemical is 11 - Combustible Solids.[3]

Emergency Procedures

5.1 Spills:

- **Evacuate:** Evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- **Cleanup:** Wearing appropriate PPE, carefully collect the absorbed material into a sealed container for disposal.
- **Decontaminate:** Clean the spill area with a suitable decontaminating agent.
- **Reporting:** Report all spills to the laboratory supervisor.

5.2 First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

Dispose of **2,3,3,3-tetrafluoropropionic acid** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. As a perfluoroalkyl substance, specific disposal guidelines for PFAS may apply.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines a general procedure for preparing a stock solution of **2,3,3,3-tetrafluoropropionic acid**.

Materials:

- **2,3,3,3-Tetrafluoropropionic acid**
- Appropriate solvent (e.g., deionized water, methanol)
- Volumetric flask
- Beaker
- Spatula
- Weighing paper or boat

- Magnetic stirrer and stir bar (optional)

Procedure:

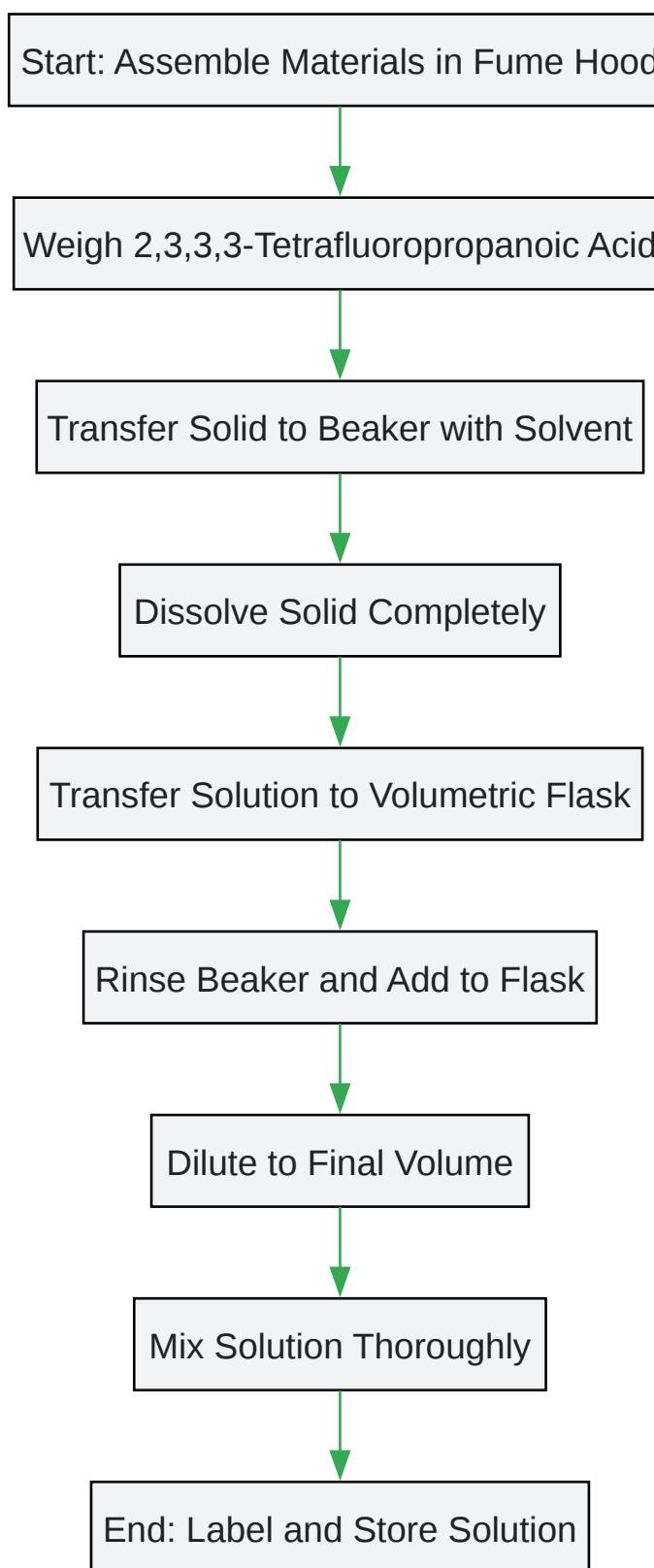
- Preparation: Don all required PPE and perform all operations within a certified chemical fume hood.
- Weighing: Carefully weigh the desired amount of **2,3,3,3-tetrafluoropropanoic acid** onto a tared weigh paper or boat.
- Transfer: Transfer the weighed solid into a beaker containing a portion of the desired solvent.
- Dissolution: Gently swirl the beaker or use a magnetic stirrer to dissolve the solid completely.
- Transfer to Volumetric Flask: Carefully transfer the solution from the beaker into a volumetric flask of the appropriate size.
- Rinsing: Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask to ensure a complete transfer. Repeat this step two more times.
- Dilution to Volume: Add the solvent to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
- Mixing: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Labeling: Label the flask clearly with the chemical name, concentration, date of preparation, and your initials.

Visualizations



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Caption: General workflow for the safe handling of hazardous chemicals.



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Caption: Step-by-step workflow for preparing a stock solution.

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